

Proper Disposal of PF-514273: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: PF-514273

Cat. No.: B1679703

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For researchers, scientists, and drug development professionals, adherence to proper chemical disposal protocols is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe and compliant disposal of **PF-514273**, a selective CB1 receptor antagonist. Following these procedures is critical for minimizing health risks and ensuring regulatory compliance.

PF-514273 presents specific hazards that necessitate careful handling during the disposal process. It is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, it is imperative that this compound and its containers are disposed of through an approved waste disposal plant and are not allowed to enter the environment.^[1]

Chemical and Physical Properties

A summary of the key quantitative data for **PF-514273** is provided below for easy reference.

Property	Value
Molecular Formula	C ₂₁ H ₁₇ Cl ₂ F ₂ N ₃ O ₂
Molecular Weight	452.28 g/mol [2] [3]
Purity	>98% [2]
Solubility	Soluble to 100 mM in DMSO and to 50 mM in ethanol [2]
Storage Temperature	-20°C
Appearance	White to beige powder

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe collection, storage, and disposal of **PF-514273** waste.

Personal Protective Equipment (PPE)

Before beginning any waste handling procedures, ensure you are wearing the appropriate personal protective equipment. This includes:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Chemical-resistant protective gloves.
- Body Protection: An impervious laboratory coat.
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to avoid inhalation.[\[1\]](#)

Work should be conducted in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[4\]](#)

Waste Segregation and Collection

Proper segregation of chemical waste is crucial to prevent accidental reactions and ensure compliant disposal.

- Solid Waste:
 - Collect unused or expired **PF-514273** powder, as well as contaminated disposable materials (e.g., weigh boats, contaminated gloves, absorbent pads), in a designated, leak-proof container.
 - This container should be clearly labeled as "Hazardous Waste" and include the full chemical name: "**PF-514273**."
- Liquid Waste:
 - Solutions containing **PF-514273** should be collected in a separate, compatible, and clearly labeled liquid waste container.
 - Do not mix this waste with other solvent waste streams unless permitted by your institution's Environmental Health and Safety (EHS) department. The label should indicate "Hazardous Waste" and list all chemical components, including solvents and an estimated concentration of **PF-514273**.
- Sharps Waste:
 - Any needles or syringes used to handle solutions of **PF-514273** must be disposed of in a designated sharps container. If the syringe contains residual liquid, it should be treated as hazardous chemical waste and disposed of in a special bulk waste container, not a standard sharps container.^[5]

Waste Container Labeling and Storage

Accurate labeling and proper storage are critical for safety and regulatory compliance.

- Labeling: All waste containers must be clearly and accurately labeled with "Hazardous Waste," the full chemical name ("**PF-514273**"), and any other components in the container.
- Condition: Ensure all waste containers are in good condition, free from leaks or external contamination, and are kept securely closed except when adding waste.

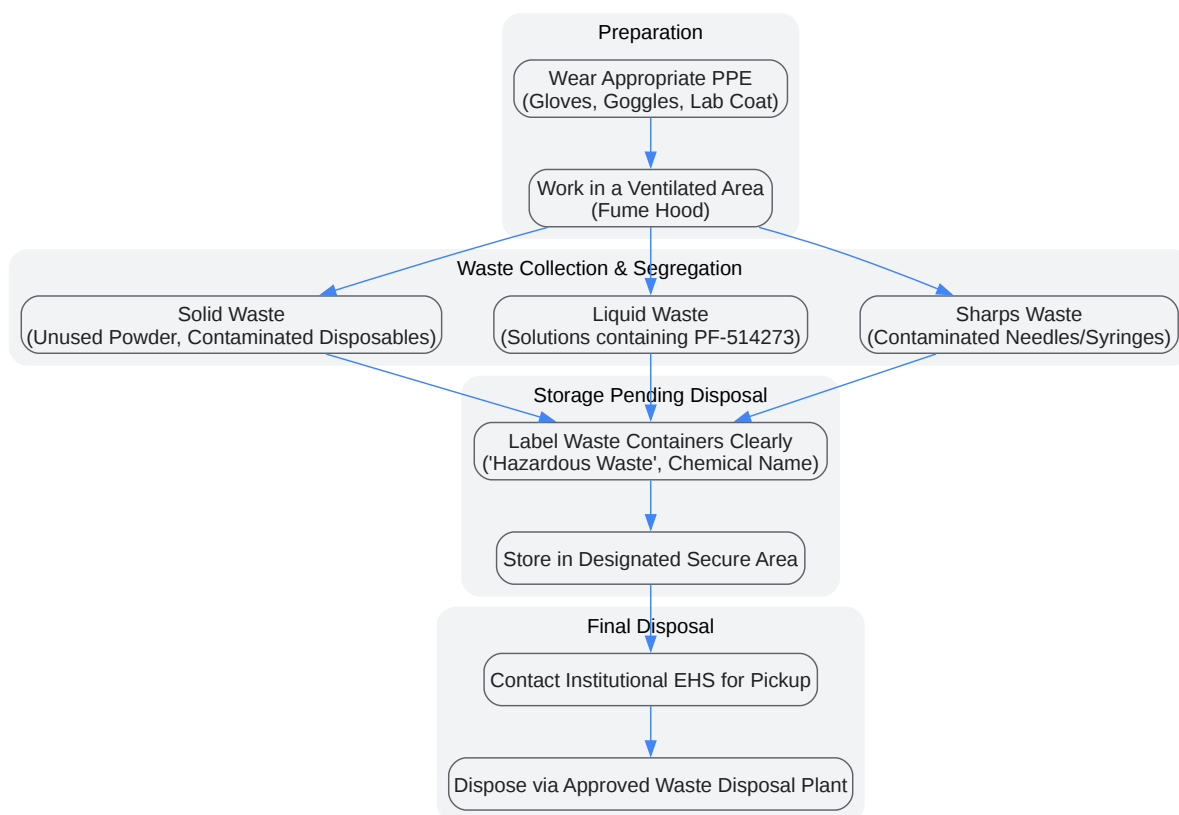
- Storage: Store sealed waste containers in a designated and secure satellite accumulation area, away from incompatible materials, until they are ready for pickup.

Final Disposal

- Professional Disposal: The final disposal of **PF-514273** waste must be conducted through an approved and licensed waste disposal service.^[1] Never dispose of **PF-514273** down the drain or in the regular trash.^[6]
- Institutional Procedures: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for your hazardous waste. Provide them with the necessary documentation, including the Safety Data Sheet (SDS) for **PF-514273**.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **PF-514273**.



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Caption: Logical workflow for the proper disposal of **PF-514273**.

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